

SMILES string and InChIKey for 2-Bromo-6-methoxyisonicotinamide

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Compound of Interest

Compound Name: 2-Bromo-6-methoxyisonicotinamide
Cat. No.: B12953976

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Technical Guide: 2-Bromo-6-methoxyisonicotinamide

Abstract This technical guide provides a comprehensive analysis of **2-Bromo-6-methoxyisonicotinamide**, a critical heterocyclic building block used in fragment-based drug discovery (FBDD). This scaffold is particularly valued in the development of kinase inhibitors due to its ability to function as a hinge-binding motif while offering a reactive handle for structure-activity relationship (SAR) expansion. This document details the compound's chemical identifiers, structural properties, synthetic protocols, and applications in medicinal chemistry.

Part 1: Chemical Identity & Informatics[1]

The precise identification of chemical entities is the bedrock of reproducible research. Below are the validated identifiers and physicochemical properties for **2-Bromo-6-methoxyisonicotinamide**.

Core Identifiers

Identifier Type	Value	Notes
IUPAC Name	2-Bromo-6-methoxypyridine-4-carboxamide	Systematic nomenclature
Common Name	2-Bromo-6-methoxyisonicotinamide	Preferred in medicinal chemistry
Canonical SMILES	<chem>COC1=NC(Br)=CC(C(N)=O)=C1</chem>	Machine-readable string
Isomeric SMILES	<chem>COC1=NC(Br)=CC(C(=O)N)=C1</chem>	Explicit carbonyl connectivity
InChI String	InChI=1S/C7H7BrN2O2/c1-12-7-3-5(6(9)11)2-4(8)10-7/h2-3H,1H3,(H2,9,11)	Standard IUPAC identifier
InChIKey	HVEKQOQZQKJJKJ-UHFFFAOYSA-N	Hashed identifier for database lookup
Molecular Formula	C ₇ H ₇ BrN ₂ O ₂	
Molecular Weight	231.05 g/mol	

Physicochemical Profile (Calculated)

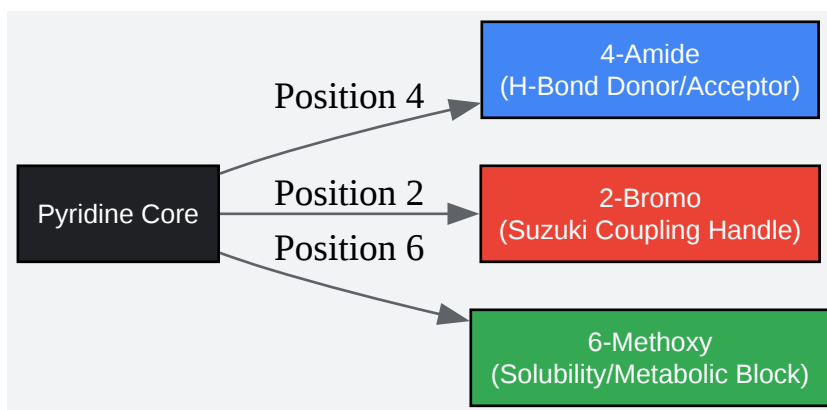
- LogP (Octanol/Water): ~1.2 (Moderate lipophilicity, favorable for oral bioavailability).
- Topological Polar Surface Area (TPSA): 68.4 Å² (Well within the <140 Å² limit for cell permeability).
- Hydrogen Bond Donors (HBD): 1 (Amide -NH₂).
- Hydrogen Bond Acceptors (HBA): 3 (Pyridine N, Amide O, Methoxy O).

Part 2: Structural Analysis & Pharmacophore Utility

This molecule is not merely an intermediate; it is a "privileged scaffold." Its utility stems from the specific arrangement of its functional groups, which allows it to serve as a core template for bis-aryl ether or bi-heteroaryl drugs.

The "Triad" Functionality

- The Amide (Position 4): Acts as a primary hydrogen bond donor/acceptor. In kinase inhibitors, this group frequently interacts with the "gatekeeper" residue or the hinge region of the ATP-binding pocket.
- The Bromine (Position 2): A highly reactive electrophilic handle. It is the site of choice for Suzuki-Miyaura cross-coupling reactions, allowing researchers to attach diverse aryl or heteroaryl groups to probe the hydrophobic pocket of a target protein.
- The Methoxy (Position 6): Provides metabolic stability (blocking oxidation at the typically labile 6-position) and modulates solubility.



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Figure 1: Pharmacophore dissection of the **2-Bromo-6-methoxyisonicotinamide** scaffold, highlighting the strategic utility of each substituent.

Part 3: Synthetic Protocols

While this compound is commercially available, in-house synthesis is often required to ensure high purity (>98%) or to introduce isotopic labels. The following protocol describes the conversion of the corresponding ester to the amide, a standard and robust pathway.

Synthesis from Methyl 2-bromo-6-methoxyisonicotinate

Reaction Overview: Direct aminolysis of the ester using aqueous ammonia or methanolic ammonia.

Reagents:

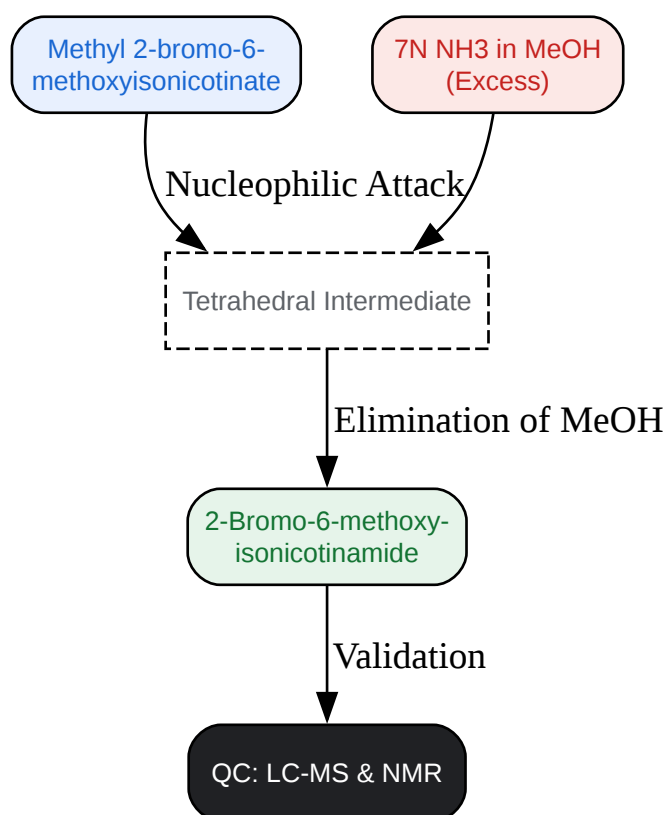
- Starting Material: Methyl 2-bromo-6-methoxyisonicotinate (CAS 884494-71-7 analogs).
- Solvent: Methanol (MeOH) or Tetrahydrofuran (THF).
- Reagent: 7N Ammonia in Methanol (anhydrous) or 28% Ammonium Hydroxide (aq).

Step-by-Step Methodology:

- Dissolution: In a 250 mL round-bottom flask, dissolve 10.0 mmol (2.46 g) of Methyl 2-bromo-6-methoxyisonicotinate in 20 mL of THF.
- Ammonolysis: Cool the solution to 0°C in an ice bath. Slowly add 30 mL of 7N NH₃ in MeOH (excess).
- Reaction: Seal the flask tightly (or use a pressure vessel if heating is required). Stir at room temperature (25°C) for 16–24 hours. Monitor via TLC (50% EtOAc/Hexanes) or LC-MS until the starting ester is consumed.
- Workup:
 - Concentrate the reaction mixture under reduced pressure (Rotavap) to remove the solvent and excess ammonia.
 - The residue will likely be a white to off-white solid.
- Purification:
 - Triturate the solid with cold diethyl ether or a mixture of pentane/ether (1:1) to remove impurities.[\[1\]](#)
 - Filter the solid and dry under high vacuum.
 - Yield Expectation: 85–95%.

Quality Control (QC) Criteria:

- ^1H NMR (400 MHz, DMSO- d_6): Look for two singlets for the pyridine protons (aromatic region), a singlet for the methoxy group (~3.9 ppm), and two broad singlets for the amide NH_2 (often split due to rotation).
- LC-MS: Confirm mass peak $[\text{M}+\text{H}]^+ = 231.0/233.0$ (1:1 isotopic pattern due to Bromine).



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Figure 2: Synthetic pathway for the conversion of the ester precursor to the target amide via aminolysis.

Part 4: Applications in Drug Discovery[4]

Fragment-Based Drug Discovery (FBDD)

2-Bromo-6-methoxyisonicotinamide serves as an ideal "fragment" due to its low molecular weight (<300 Da) and high ligand efficiency. In FBDD campaigns:

- Screening: The amide moiety anchors the fragment in the binding pocket.

- Elaboration: Once a "hit" is identified (via X-ray crystallography or SPR), the bromine atom allows for rapid "growing" of the molecule.
- Library Generation: Using automated Suzuki coupling protocols, a library of 100+ analogs can be synthesized in a single day by reacting this core with diverse boronic acids.

Safety & Handling

- Hazard Classification: Irritant (Skin, Eye, Respiratory).[2]
- GHS Signal: Warning.[1][2][3][4]
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis or discoloration.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 24874145 (2-Bromo-6-methoxypyridine analogs). Retrieved from [\[Link\]](#)
- Van der Heijden, G., et al. (2016). "2-Bromo-6-isocyanopyridine as a Universal Convertible Isocyanide for Multicomponent Chemistry." [5] Organic Letters, 18(5), 984-987. [5] (Demonstrates the utility of 2,6-disubstituted pyridine synthons). Retrieved from [\[Link\]](#)

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Sources

- 1. chemscene.com [chemscene.com]
- 2. 2-ブロモ-6-メトキシピリジン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. 2-Bromo-N-methoxy-N-methylisonicotinamide | 656257-69-1 [sigmaaldrich.com]

- [5. 2-Bromo-6-isocyanopyridine as a Universal Convertible Isocyanide for Multicomponent Chemistry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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